

Atopaxar Hydrobromide in DMSO: Technical Support Center

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Compound of Interest

Compound Name: Atopaxar Hydrobromide

Cat. No.: B1667681

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility and stability of **Atopaxar Hydrobromide** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

1. What is the recommended solvent for **Atopaxar Hydrobromide**?

For research purposes, DMSO is a commonly used solvent for **Atopaxar Hydrobromide**.

2. What is the solubility of **Atopaxar Hydrobromide** in DMSO?

The solubility of **Atopaxar Hydrobromide** in DMSO is 10 mM. It is recommended to use sonication to facilitate dissolution.^[1]

3. How should I prepare a stock solution of **Atopaxar Hydrobromide** in DMSO?

- Based on the desired concentration (not exceeding 10 mM), calculate the required mass of **Atopaxar Hydrobromide** and volume of DMSO.
- Add the DMSO to the **Atopaxar Hydrobromide** powder.
- To ensure complete dissolution, sonicate the solution.

4. What are the recommended storage conditions for **Atopaxar Hydrobromide** in DMSO?

Store stock solutions of **Atopaxar Hydrobromide** in DMSO at -80°C for long-term storage, which should ensure stability for up to one year.^[1] For short-term storage (up to one month), -20°C is also acceptable.

5. How can I minimize degradation of **Atopaxar Hydrobromide** in my DMSO stock solution?

To minimize degradation:

- Store the stock solution at -80°C for long-term storage.^[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Ensure the DMSO used is of high purity and anhydrous, as contaminants can promote degradation.

6. Is there any quantitative data on the stability of **Atopaxar Hydrobromide** in DMSO over time?

Publicly available, detailed quantitative stability data, such as degradation percentage over specific time intervals at various temperatures, is limited. The provided storage recommendations are based on general best practices for maintaining the integrity of the compound in a DMSO solution.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Difficulty dissolving Atopaxar Hydrobromide in DMSO	Incomplete dissolution due to concentration or temperature.	- Ensure the concentration does not exceed the maximum solubility of 10 mM.- Use sonication to aid dissolution.- Gentle warming of the solution can also be attempted, but monitor for any signs of degradation.
Precipitation observed in the stock solution upon storage	The compound may have come out of solution during freezing.	- Before use, allow the vial to come to room temperature.- Vortex the solution to ensure it is fully redissolved.- If precipitation persists, sonication may be necessary.
Inconsistent experimental results	Possible degradation of the compound in the stock solution.	- Prepare a fresh stock solution from powder.- Avoid repeated freeze-thaw cycles by preparing single-use aliquots.- Verify the storage conditions and duration. For solutions stored longer than recommended, consider preparing a fresh stock.

Atopaxar Hydrobromide Data Summary

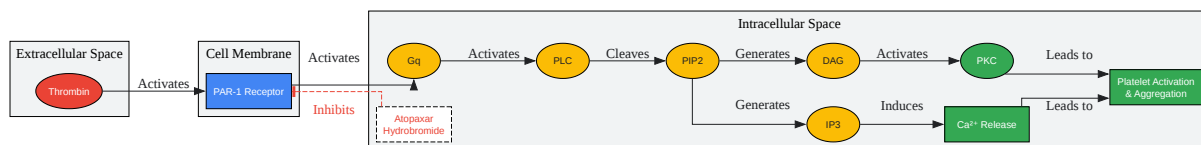
Parameter	Value	Source
Solubility in DMSO	10 mM (Sonication recommended)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (in Solvent)	-80°C for 1 year	[1]

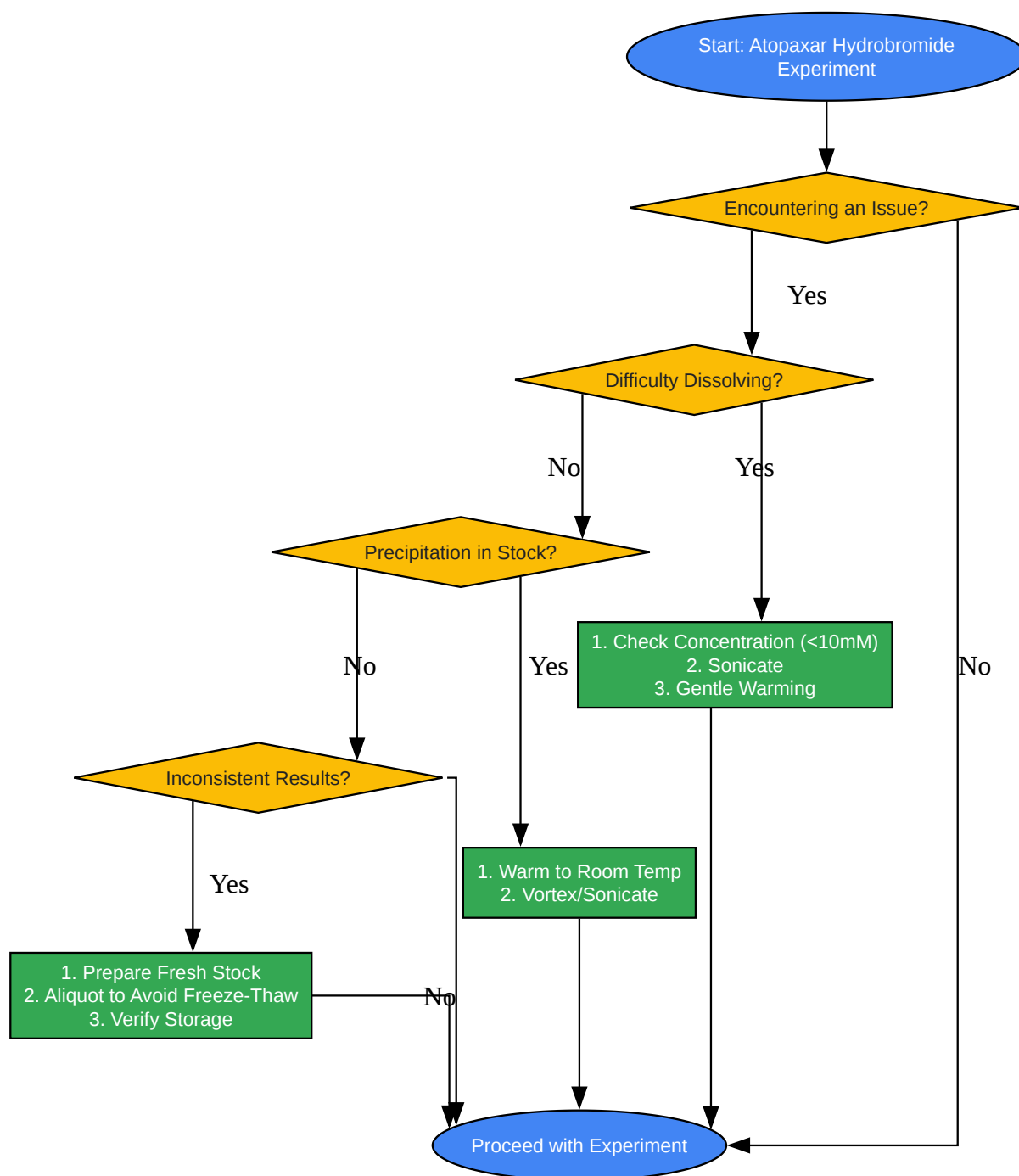
Experimental Protocols

Preparation of a 10 mM Stock Solution of **Atopaxar Hydrobromide** in DMSO

- Materials:
 - **Atopaxar Hydrobromide** (MW: 608.54 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Sonicator
 - Calibrated balance and pipettes
- Procedure:
 1. Calculate the mass of **Atopaxar Hydrobromide** required. For 1 mL of a 10 mM solution, you will need 6.085 mg.
 2. Weigh the calculated amount of **Atopaxar Hydrobromide** powder and place it in a sterile vial.
 3. Add the corresponding volume of anhydrous DMSO.
 4. Cap the vial securely and vortex briefly.
 5. Place the vial in a sonicator bath and sonicate until the powder is completely dissolved.
 6. (Optional) For cell-based assays, the solution can be sterilized by filtration through a 0.22 μm syringe filter compatible with DMSO.
 7. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 8. Store the aliquots at -80°C .

Visualizations





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References

- 1. Protease-activated receptor-1 (PAR-1): a promising molecular target for cancer - PMC [pmc.ncbi.nlm.nih.gov]
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